Characterization of 2-Dodecylhexadecan-1-ol: A Guide to Analytical Methods

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Compound of Interest

Compound Name:	*2-Dodecylhexadecan-1-ol*
CAS No.:	*72388-18-2*
Cat. No.:	*B047670*

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Introduction

2-Dodecylhexadecan-1-ol is a long-chain, branched fatty alcohol, also known as a Guerbet alcohol. Its unique physical and chemical properties, such as low volatility, high thermal stability, and excellent lubricity, make it a valuable compound in various industrial applications, including cosmetics, lubricants, and as a chemical intermediate. Accurate and reliable analytical methods are crucial for its characterization, ensuring quality control and facilitating research and development. This document provides detailed application notes and protocols for the characterization of **2-Dodecylhexadecan-1-ol** using modern analytical techniques.

Chromatographic Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **2-Dodecylhexadecan-1-ol**.

Application Note:

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GC-MS analysis allows for the determination of the purity of **2-Dodecylhexadecan-1-ol** and the identification of any impurities. Due to its high molecular weight, derivatization to a more volatile trimethylsilyl (TMS) ether is recommended to improve chromatographic resolution and prevent on-column degradation.

Experimental Protocol:

a) Sample Preparation (Derivatization):

- Weigh approximately 1-5 mg of **2-Dodecylhexadecan-1-ol** into a reaction vial.
- Add 100 µL of a derivatization agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Add 1 mL of a suitable solvent like pyridine or toluene.
- Cap the vial tightly and heat at 60-70°C for 30 minutes.
- Cool the vial to room temperature before injection into the GC-MS system.

b) GC-MS Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or similar non-polar capillary column.
- Inlet: Split/Splitless injector.
- Injector Temperature: 280°C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Temperature Program:
  - Initial temperature: 150°C, hold for 2 minutes.

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  - Ramp: 10°C/min to 320°C.
  - Hold: 10 minutes at 320°C.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C (EI).
- Quadrupole Temperature: 150°C.
- Electron Energy: 70 eV.
- Mass Scan Range: m/z 50-800.

Data Presentation:

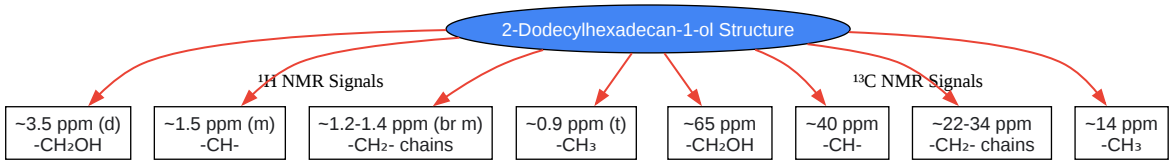
Table 1: Expected GC-MS Data for **2-Dodecylhexadecan-1-ol** TMS Ether

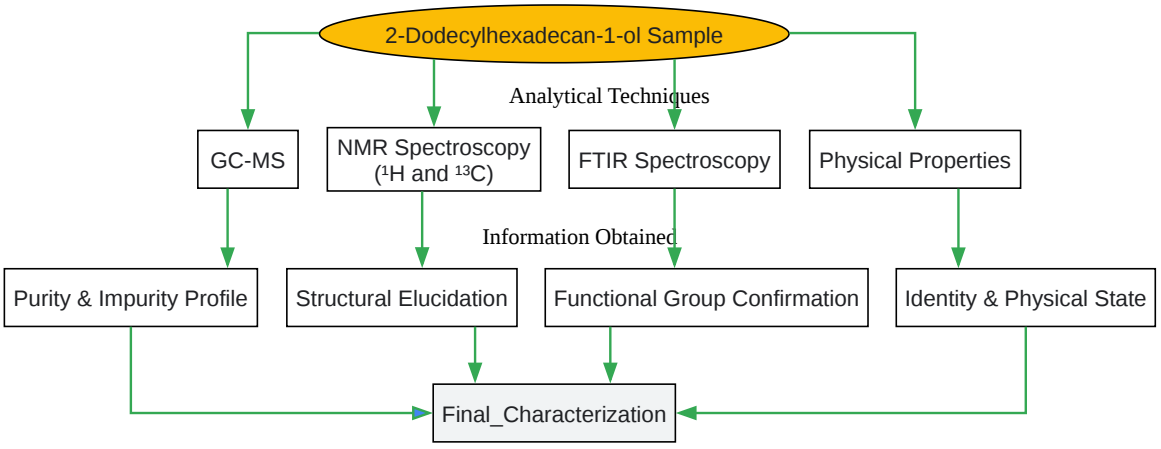
Parameter	Expected Value
Retention Time (min)	20 - 25 (dependent on exact conditions)
Molecular Ion [M]+	m/z 482 (for the TMS ether)
Key Fragment Ions (m/z)	Characteristic fragments resulting from alpha-cleavage and rearrangements of the long alkyl chains. Common fragments for long-chain alcohol TMS ethers include m/z 73 ($[Si(CH_3)_3]^+$) and $[M-15]^+$.

Experimental Workflow for GC-MS Analysis:

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